

using Micropeptin 478A as a research tool for fibrinolysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Micropeptin 478A*

Cat. No.: *B15579886*

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Micropeptin 478A: A Potent Tool for Fibrinolysis Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Micropeptin 478A is a naturally occurring cyclic depsipeptide isolated from the cyanobacterium *Microcystis aeruginosa*. It has been identified as a potent inhibitor of plasmin, the primary enzyme responsible for the breakdown of fibrin clots. This property makes **Micropeptin 478A** a valuable research tool for studying the intricacies of the fibrinolytic system, investigating the mechanisms of plasmin-mediated pathologies, and exploring novel therapeutic strategies for fibrinolysis-related disorders. These application notes provide detailed protocols and data to facilitate the use of **Micropeptin 478A** in a research setting.

Mechanism of Action

Micropeptin 478A functions as a competitive inhibitor of plasmin, a serine protease. The inhibitory activity of micropeptins is largely determined by their amino acid composition, particularly the residues that interact with the active site of the target protease. While the precise binding mode of **Micropeptin 478A** to plasmin is yet to be fully elucidated, its low IC₅₀ value suggests a high affinity and specificity for this enzyme.

Data Presentation

The inhibitory activity of **Micropeptin 478A** against plasmin has been quantified, highlighting its potency. For comparative purposes, data on the inhibition of other serine proteases by different micropeptins are also presented to provide context on the potential specificity of this class of compounds.

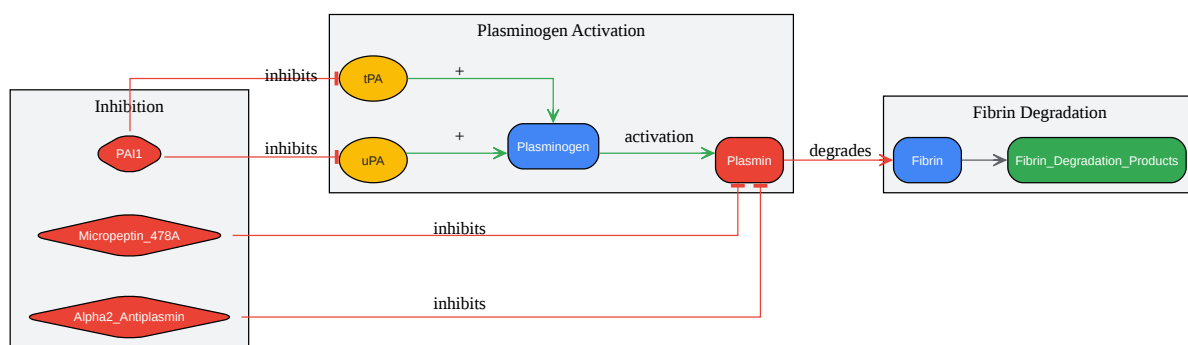
Table 1: Inhibitory Activity of **Micropeptin 478A** and Other Micropeptins against Various Serine Proteases

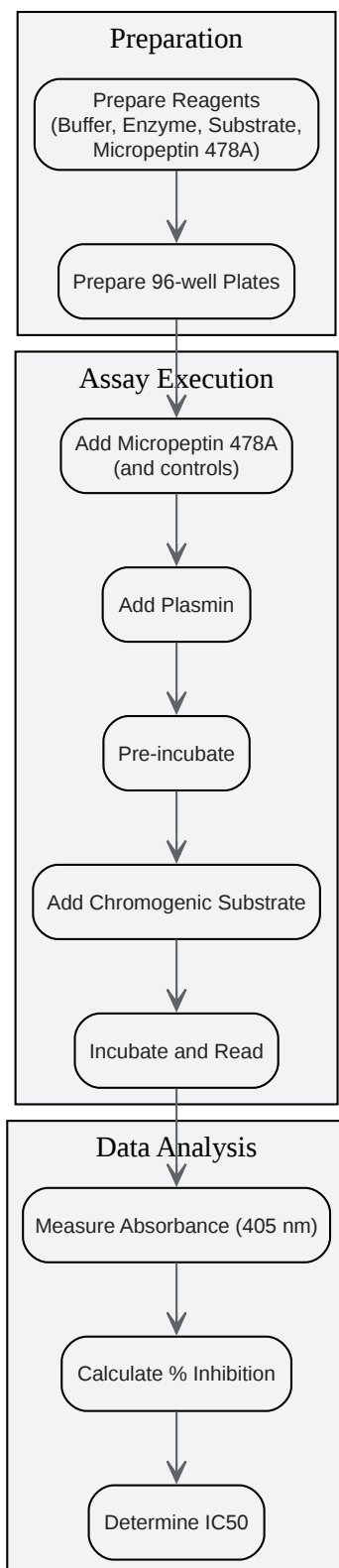
Compound	Target Enzyme	IC ₅₀	Reference
Micropeptin 478A	Plasmin	0.1 µg/mL	[1](--INVALID-LINK--)
Micropeptin 478A	Trypsin	Data not available	-
Micropeptin 478A	Chymotrypsin	Data not available	-
Micropeptin TR1058	Chymotrypsin	6.78 µM	[2](--INVALID-LINK--)
Aeruginosin TR642	Trypsin	3.80 µM	[2](--INVALID-LINK--)
Aeruginosin TR642	Thrombin	0.85 µM	[2](--INVALID-LINK--)
Cyanopeptolin (Arg in position 2)	Trypsin	0.24–0.26 µM	[3](--INVALID-LINK--)
Cyanopeptolin (Tyr in position 2)	Chymotrypsin	0.26 µM	[3](--INVALID-LINK--)

Note: Specific IC₅₀ values for **Micropeptin 478A** against trypsin and chymotrypsin are not readily available in the reviewed literature. The provided data for other micropeptins illustrates the structure-activity relationships within this compound class.

Mandatory Visualizations

Signaling Pathway





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References

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- 2. [mdpi.com](#) [[mdpi.com](#)]
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- To cite this document: BenchChem. [using Micropeptin 478A as a research tool for fibrinolysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579886/docs#using-micropeptin-478a-as-a-research-tool-for-fibrinolysis>]

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